Technical Guide: Solubility & Handling of 4-Bromo-3-iodo-6-methylindazole

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Compound of Interest

Compound Name:	*4-Bromo-3-iodo-6-methyl-(1H)indazole*
CAS No.:	*885521-98-2*
Cat. No.:	*B1614426*

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Introduction: The Chemical Context

4-Bromo-3-iodo-6-methylindazole is a specialized, high-value heterocyclic intermediate primarily utilized in the discovery of kinase inhibitors (e.g., VEGFR, PLK4). Its structural significance lies in its orthogonal halogenation: the 3-iodo and 4-bromo positions possess distinct electronic environments and reactivities. This allows medicinal chemists to perform sequential, site-selective palladium-catalyzed cross-couplings (e.g., Sonogashira or Suzuki-Miyaura reactions), making it a versatile scaffold for Structure-Activity Relationship (SAR) studies.

Understanding the solubility profile of this compound is critical not just for synthesis, but for biological assay preparation, where precipitation can lead to false negatives or assay interference.

Structural Analysis & Physicochemical Implications[1]

- Core Scaffold: The indazole ring is aromatic and inherently lipophilic.

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- Substituents: The presence of heavy halogens (Bromine at C4, Iodine at C3) significantly increases the molecular weight and lipophilicity (LogP) while decreasing aqueous solubility.
- H-Bonding: The N1-hydrogen (if unsubstituted) acts as a hydrogen bond donor, while N2 acts as an acceptor. In aprotic polar solvents like DMSO and DMF, these interactions facilitate high solubility compared to non-polar solvents.

Solubility Profile: DMSO and DMF

Based on the synthesis protocols of structural analogs (e.g., 6-bromo-3-iodo-1H-indazole) and general physicochemical principles of poly-halogenated heterocycles, the solubility behavior of 4-Bromo-3-iodo-6-methylindazole is characterized as follows:

Theoretical vs. Empirical Solubility

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Solvent	Solubility Rating	Estimated Saturation Limit	Mechanistic Insight
DMSO (Dimethyl Sulfoxide)	High	> 100 mM (~35 mg/mL)	DMSO disrupts intermolecular H-bonding of the indazole dimer and effectively solvates the polarizable halogen atoms.
DMF (Dimethylformamide)	High	> 100 mM (~35 mg/mL)	Similar to DMSO, DMF is the standard solvent for iodination reactions of indazoles, indicating excellent solubility even at synthetic scales.
Water	Negligible	< 50 µM	The hydrophobic halogen/methyl substituents dominate, preventing effective hydration.
Ethanol/Methanol	Moderate	10–50 mM	Soluble, but often requires heating or sonication to achieve high concentrations.

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Critical Insight: While exact saturation points vary by crystal polymorph and purity, this compound is routinely used in synthetic reactions (e.g.,

or couplings) at concentrations exceeding 0.1 M in DMF or DMSO without precipitation.

Experimental Protocol: Solubility Assessment

As a Senior Application Scientist, I recommend verifying the solubility of your specific batch, as trace impurities (inorganic salts from synthesis) can affect dissolution rates.

Protocol A: Visual Solubility Limit Test (Step-by-Step)

Objective: To determine the approximate maximum solubility for stock solution preparation.

- Preparation: Weigh 10 mg of 4-Bromo-3-iodo-6-methylindazole into a 1.5 mL amber microcentrifuge tube (amber is crucial to prevent de-iodination).
- Initial Addition: Add 100 µL of anhydrous DMSO (or DMF).
  - Concentration: ~100 mg/mL.
- Agitation: Vortex vigorously for 60 seconds.
- Observation:
  - Clear Solution: Solubility > 100 mg/mL.
  - Visible Particles: Proceed to Step 5.
- Sonication: Sonicate in a water bath at 25°C for 5 minutes.
  - Caution: Avoid heating above 40°C to prevent degradation.

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- Titration: If solids remain, add solvent in 100 µL increments, vortexing and sonicating between additions, until a clear solution is obtained.
- Calculation:

Protocol B: LC-MS Validated Dissolution (For Biological Assays)

Objective: To ensure the compound is fully dissolved and chemically stable before cell-based assays.

- Stock Prep: Prepare a 10 mM stock solution in DMSO.
- Centrifugation: Centrifuge at 13,000 rpm for 5 minutes to pellet any non-soluble micro-particulates.
- Verification: Carefully remove the supernatant. Inject a sample into LC-MS to verify the peak area matches a theoretical standard curve.
  - Note: If the peak area is lower than expected, the compound may have precipitated or degraded.

Stability & Storage in Solution

The "De-halogenation" Risk

Aryl iodides are susceptible to photolytic cleavage. The C-I bond is weaker than C-Br or C-Cl. Exposure to light, especially in solution, can lead to the formation of radical species and the liberation of free iodine (turning the solution yellow/brown).

- Storage Rule: Store DMSO/DMF stocks in amber glass vials or wrap clear vials in aluminum foil.
- Temperature: Store at -20°C or -80°C.
- Freeze-Thaw: Limit freeze-thaw cycles. Aliquot stocks into single-use volumes (e.g., 20 µL) to minimize moisture uptake. DMSO is hygroscopic; absorbed water significantly reduces the solubility of hydrophobic compounds.

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Workflow Visualization

The following diagram outlines the decision logic for solvent selection and handling based on the intended application (Synthesis vs. Biological Assay).

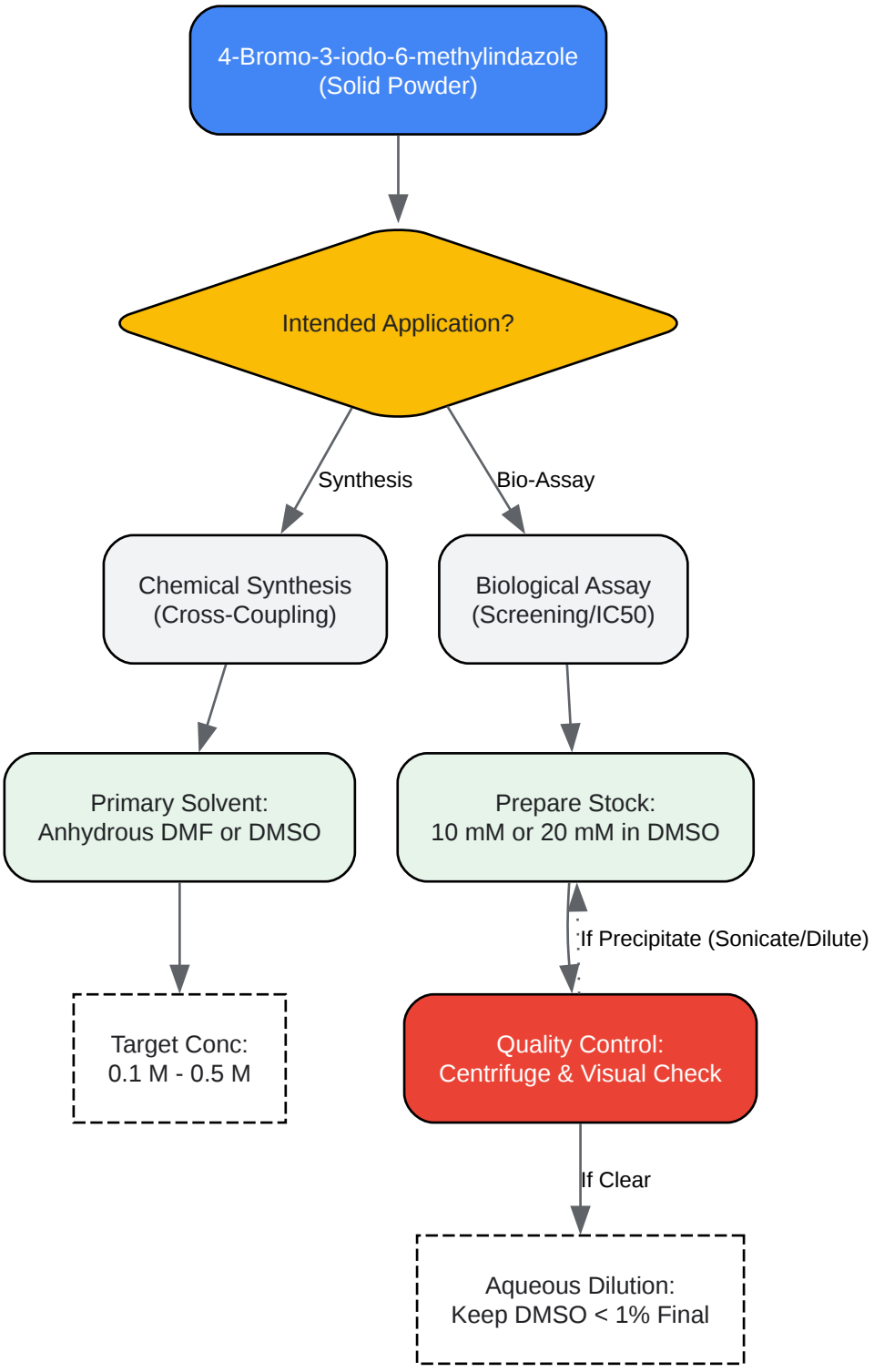

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Figure 1: Decision matrix for solvent selection and concentration targets based on experimental needs.

References

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